

Diethyl Methyl Malonate: An In-depth Technical Guide to its Aqueous Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl methyl malonate*

Cat. No.: B8451518

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **diethyl methyl malonate**, a key intermediate in various organic syntheses, including the production of pharmaceuticals. Understanding its solubility is critical for process optimization, reaction condition selection, and formulation development. This document collates available quantitative and qualitative data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow for clarity.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C8H14O4	[1][2]
Molecular Weight	174.19 g/mol	[1]
Appearance	Colorless mobile liquid	[3][4]
Density	1.022 g/mL at 20 °C	[4]
Boiling Point	198-199 °C	[4]
Flash Point	170 °F (77 °C)	[5]
pKa	13.13 ± 0.46 (Predicted)	[4]

Aqueous Solubility Data

The solubility of **diethyl methyl malonate** in water is generally described as slight or limited.[\[3\]](#) [\[6\]](#) Quantitative data is sparse in publicly available literature, with some sources providing estimated or experimental values under specific conditions.

Solubility Value	Temperature	pH	Notes	Reference
4438 mg/L	25 °C	Not Specified	Estimated value.	[5]
1000 mg/L	Not Specified	Not Specified	-	[4]
"Slightly soluble"	Not Specified	Not Specified	Qualitative description.	[3] [7]
"Immiscible"	Not Specified	8 (for a 1000mg/L solution at 20°C)	Qualitative description.	[4]

The variation in reported values highlights the importance of precise experimental determination for specific applications. Factors such as temperature, pH, and the presence of other solutes can significantly influence solubility.

Experimental Protocol for Solubility Determination

The following is a standardized experimental protocol for the determination of **diethyl methyl malonate** solubility in water, based on the principle of reaching equilibrium saturation.

1. Materials and Equipment:

- **Diethyl methyl malonate** (high purity)
- Deionized water
- Thermostatically controlled shaker or magnetic stirrer
- Analytical balance

- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC)
- Centrifuge (optional)

2. Preparation of Standard Solutions:

- Accurately prepare a stock solution of **diethyl methyl malonate** in a suitable organic solvent (e.g., ethanol, acetonitrile).
- From the stock solution, prepare a series of standard solutions of known concentrations to create a calibration curve.

3. Saturation Procedure:

- Add an excess amount of **diethyl methyl malonate** to a known volume of deionized water in a sealed container (e.g., a screw-cap vial). The presence of an undissolved phase is essential to ensure saturation.
- Place the container in the thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.

4. Sample Preparation and Analysis:

- After the equilibration period, cease agitation and allow the mixture to stand undisturbed for several hours to permit phase separation. Centrifugation can be used to accelerate this process.
- Carefully withdraw a known volume of the clear, aqueous supernatant using a pipette. To avoid transferring any undissolved **diethyl methyl malonate**, it is crucial to use a syringe filter during this step.

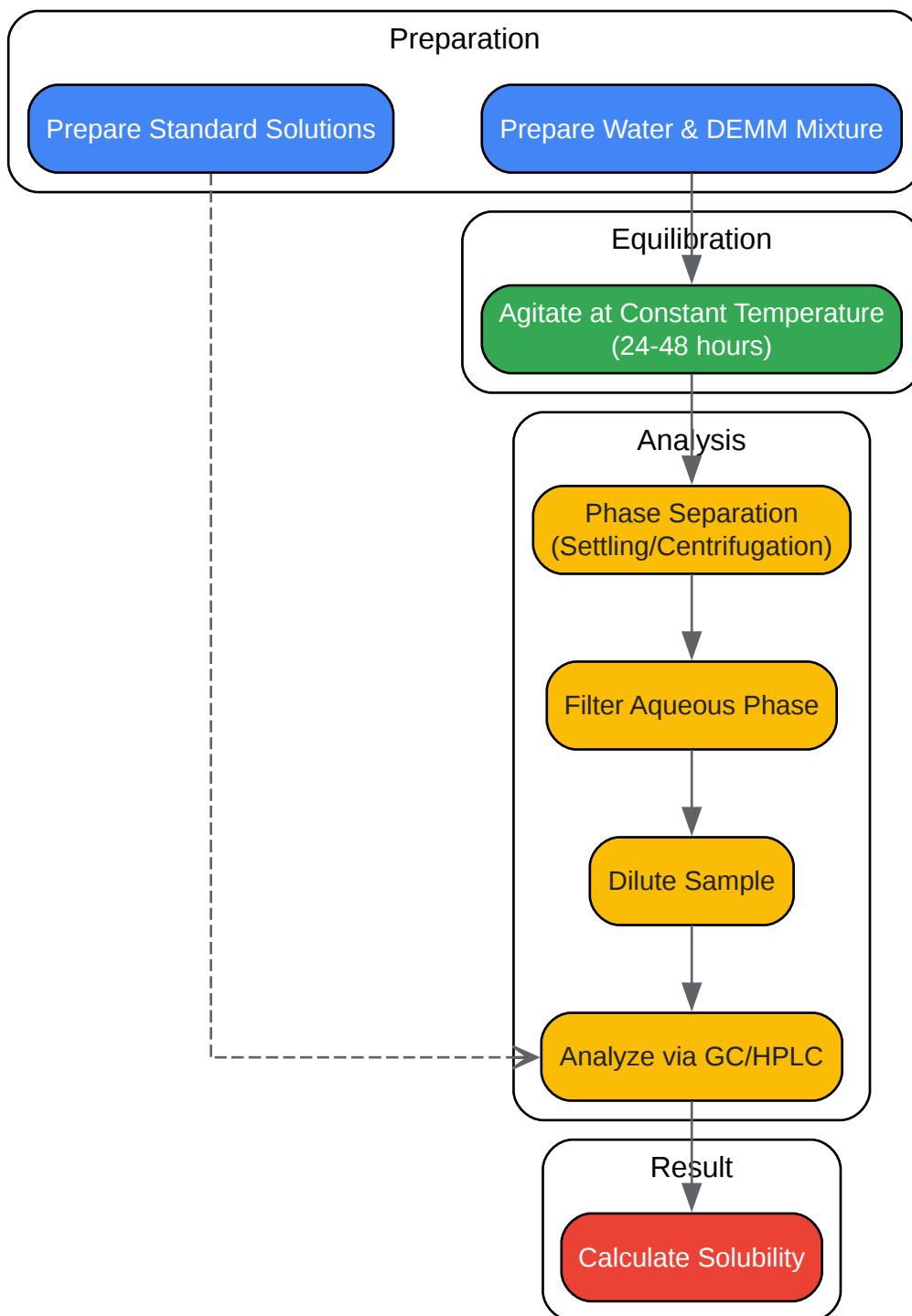
- Dilute the filtered aqueous sample with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the diluted sample using a pre-calibrated GC-FID or HPLC method to determine the concentration of **diethyl methyl malonate**.

5. Calculation of Solubility:

- Using the calibration curve, determine the concentration of **diethyl methyl malonate** in the diluted sample.
- Calculate the original concentration in the saturated aqueous solution by accounting for the dilution factor.
- Express the solubility in desired units, such as mg/L or mol/L.
- It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **diethyl methyl malonate**'s aqueous solubility.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl methylmalonate | C8H14O4 | CID 11857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethyl Methylmalonate | CymitQuimica [cymitquimica.com]
- 3. Diethyl methylmalonate | 609-08-5 [chemicalbook.com]
- 4. Diethyl methylmalonate CAS#: 609-08-5 [chemicalbook.com]
- 5. diethyl methyl malonate, 609-08-5 [thegoodsentscompany.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Diethyl methylmalonate(609-08-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Diethyl Methyl Malonate: An In-depth Technical Guide to its Aqueous Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8451518#diethyl-methyl-malonate-solubility-in-water\]](https://www.benchchem.com/product/b8451518#diethyl-methyl-malonate-solubility-in-water)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com